

Personal protective equipment for handling 2-(Perfluorohexyl)ethyl methacrylate

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Compound of Interest

Compound Name: 2-(Perfluorohexyl)ethyl
methacrylate

Cat. No.: B1329432

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Essential Safety and Handling Guide for 2-(Perfluorohexyl)ethyl methacrylate

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **2-(Perfluorohexyl)ethyl methacrylate** (CAS No. 2144-53-8), including detailed operational and disposal plans.

Chemical and Physical Properties

2-(Perfluorohexyl)ethyl methacrylate is a fluorinated organic compound.^[1] Key physical and chemical properties are summarized below for quick reference.

Property	Value
Molecular Formula	C12H9F13O2
Molecular Weight	432.18 g/mol [2]
Appearance	Colorless translucent liquid[3]
Boiling Point	92 °C @ 8 mm Hg[3][4]
Density	1.496 g/mL at 25 °C[3][4]
Flash Point	>230 °F (>110 °C)[4][5]
Storage Temperature	2-8°C[3]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to ensure personal safety when handling **2-(Perfluorohexyl)ethyl methacrylate**.[\[1\]](#)

Protection Type	Recommended Equipment	Standard
Eye/Face Protection	Safety glasses with side-shields or tightly fitting safety goggles. [2] [5]	Conforming to EN166 (EU) or NIOSH (US). [2] [5]
Skin Protection	Chemically resistant gloves (inspect before use) and impervious clothing. [2] [5]	Handle with gloves. [2] [5]
Respiratory Protection	For nuisance exposures, use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use a full-face respirator if exposure limits are exceeded or irritation is experienced. [2] [5]	Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). [2]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling ensures minimal exposure and reduces the risk of incidents.

Pre-Handling Preparations

- Ventilation: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[5\]](#)
- Emergency Equipment: Know the location and proper operation of emergency eyewash stations and safety showers before starting any work.[\[6\]](#)
- PPE Inspection: Inspect all personal protective equipment for integrity. Ensure gloves are free of tears or punctures.[\[2\]](#)
- Container Inspection: Check the chemical container for any signs of damage or leakage.[\[6\]](#)

Safe Handling

- Avoid Contact: Avoid all direct contact with the chemical. Do not allow it to touch skin or eyes.[\[2\]](#)
- Avoid Inhalation: Avoid breathing vapors or mist.[\[2\]](#)
- Grounding: Take precautionary measures against static discharges if the material is flammable.[\[7\]](#)
- Transferring: Use non-sparking tools when handling.[\[5\]](#) Keep the container tightly closed when not in use.[\[5\]](#)

Post-Handling Procedures

- Decontamination: Wash hands thoroughly with soap and water after handling.[\[8\]](#)
- Storage: Store the container tightly sealed in a dry, cool, and well-ventilated place.[\[5\]](#) Recommended storage temperature is 2–8 °C.[\[8\]](#)
- Labeling: Ensure the container is properly labeled with the chemical name and associated hazards.

Emergency and Disposal Plans

First Aid Measures

Immediate response is critical in the event of an exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [4] [5]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. [2] [4] If skin irritation persists, consult a physician. [8] [9]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2] [4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. [2] [4]

Spill Management

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

- Immediate Actions:
 - Alert personnel in the immediate area and evacuate if necessary.[\[10\]](#)
 - If the spill is flammable, eliminate all ignition sources.[\[7\]](#)
 - Ensure adequate ventilation.[\[2\]](#)

- Containment and Cleanup:
 - Wear appropriate personal protective equipment before approaching the spill.[\[11\]](#)
 - Contain the spill using an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[\[12\]](#)
 - Slowly add the absorbent material, starting from the edges and moving toward the center.[\[11\]](#)
 - Collect the absorbed material and residue using non-sparking tools and place it in a suitable, closed, and labeled container for disposal.[\[2\]](#)[\[6\]](#)
 - Clean the spill area with soap and water.[\[6\]](#)

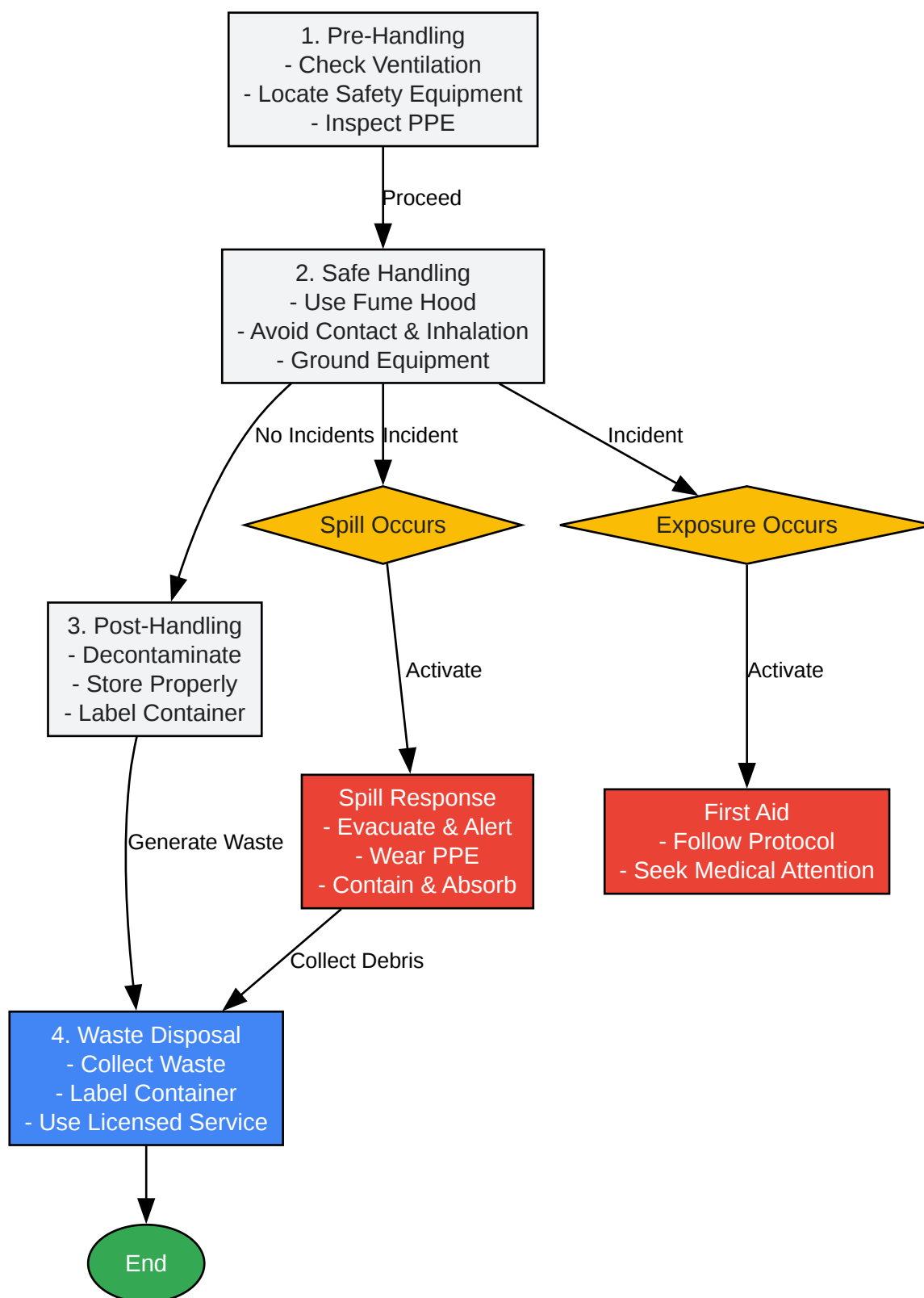
Disposal Plan

Proper disposal of **2-(Perfluorohexyl)ethyl methacrylate** and its contaminated materials is crucial to prevent environmental contamination.

- Chemical Waste:
 - Dispose of surplus and non-recyclable solutions through a licensed disposal company.[\[2\]](#)
 - Do not allow the product to enter drains.[\[2\]](#)
 - Chemical waste generators must comply with local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[7\]](#)
- Contaminated Packaging:
 - Dispose of contaminated packaging as unused product.[\[2\]](#)
- Spill Debris:
 - All materials used for spill cleanup (absorbents, PPE, etc.) must be placed in a sealed, labeled container and disposed of as hazardous waste through a licensed professional waste disposal service.[\[13\]](#)

Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-(Perfluorohexyl)ethyl methacrylate**, from preparation to disposal.



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Caption: Workflow for safe handling of **2-(Perfluorohexyl)ethyl methacrylate**.

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